

GSK180736A solubility in DMSO and aqueous solutions

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Compound of Interest

Compound Name: GSK180736A

Cat. No.: B15607823

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Technical Support Center: GSK180736A

Welcome to the technical support center for **GSK180736A**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and handling of **GSK180736A** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **GSK180736A**?

A1: The recommended solvent for preparing high-concentration stock solutions of **GSK180736A** is dimethyl sulfoxide (DMSO). It is highly soluble in DMSO, with reported concentrations ranging from ≥ 30 mg/mL to 73 mg/mL.^{[1][2][3][4][5]} For optimal results, use fresh, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.^{[1][2][3]}

Q2: What is the solubility of **GSK180736A** in aqueous solutions?

A2: **GSK180736A** is poorly soluble in water.^{[2][3][6][7]} Direct dissolution in aqueous buffers such as PBS or cell culture media is not recommended for high concentrations. For in vitro and in vivo studies requiring aqueous dilutions, it is advised to first prepare a high-concentration stock in DMSO and then dilute it into the aqueous medium.

Q3: How can I prepare a working solution of **GSK180736A** for cell-based assays?

A3: To prepare a working solution for cell-based assays, dilute your high-concentration DMSO stock solution into your specific cell culture medium. It is crucial to perform a preliminary test to ensure the final DMSO concentration is not toxic to your cells (typically <0.5%) and that the compound remains in solution at the final concentration. One study mentions using PBS as a vehicle for pretreating cardiac myocytes with **GSK180736A** at concentrations of 0.5 μM and 1 μM , suggesting that at these low concentrations, the compound may be sufficiently soluble when diluted from a DMSO stock.^{[2][8]}

Q4: I am observing precipitation when I dilute my **GSK180736A** stock solution into my aqueous buffer. What can I do?

A4: Precipitation upon dilution into aqueous media is a common issue with hydrophobic compounds like **GSK180736A**. Please refer to the Troubleshooting Guide below for detailed steps on how to address this.

Q5: What are the known targets of **GSK180736A**?

A5: **GSK180736A** is a potent inhibitor of Rho-associated coiled-coil kinase 1 (ROCK1) with an IC_{50} of 100 nM and a selective inhibitor of G protein-coupled receptor kinase 2 (GRK2) with an IC_{50} of 0.77 μM .^{[2][3][4][8][9]} It is a weak inhibitor of PKA, with an IC_{50} of 30 μM .^{[2][3][8][9]}

Data Presentation

Table 1: Solubility of **GSK180736A** in Various Solvents

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 30 - 73	≥ 82.11 - 199.8	Use fresh, anhydrous DMSO. Sonication or warming to 37-50°C can aid dissolution. [1] [2] [3] [6] [7]
Ethanol	3	8.21	Sonication or warming is recommended. [3] [6] [7] [8]
Water	< 1 (insoluble)	-	Insoluble or slightly soluble. [2] [3] [6] [7] [8]

Table 2: Example Formulations for In Vivo Studies

Formulation Composition	Achievable Concentration	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.84 mM)	Results in a clear solution. [2]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (6.84 mM)	Results in a clear solution. [2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.84 mM)	Results in a clear solution. [2]
Carboxymethylcellulose-Na (CMC-Na) solution	≥ 5 mg/mL	Forms a homogeneous suspension for oral administration. [2] [3] [7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Cloudy solution or visible precipitate in DMSO stock	- Solubility limit exceeded.- DMSO has absorbed moisture.- Compound did not fully dissolve.	- Ensure you are not exceeding the maximum solubility (see Table 1).- Use fresh, high-purity, anhydrous DMSO.- Aid dissolution by vortexing, sonicating in a water bath for 10-15 minutes, or gentle warming (37°C for 5-10 minutes). [10]
Precipitation upon dilution into aqueous media (e.g., PBS, cell culture medium)	- Poor aqueous solubility of GSK180736A.- Final concentration exceeds solubility in the aqueous medium.	- Reduce Final DMSO Concentration: Keep the final DMSO concentration in your assay as low as possible (ideally <0.5%).- Test Solubility in Your Medium: Before your main experiment, perform a serial dilution of your DMSO stock into the assay buffer to determine the concentration at which precipitation occurs.- Modify Buffer pH: The solubility of many kinase inhibitors is pH-dependent. [11] [12] If your experimental system allows, testing a range of pH values for your buffer may improve solubility.- Use Solubility Enhancers: For in vivo formulations, co-solvents like PEG300 and surfactants like Tween-80 are used to maintain solubility. [2] While not always suitable for in vitro assays, understanding this principle can be helpful.

Inconsistent results in cell-based assays	- Precipitation of the inhibitor leading to an inaccurate effective concentration. - Degradation of the compound.	- Visually inspect your assay plates for any signs of precipitation before and after the experiment. - Prepare fresh dilutions from a frozen stock solution for each experiment. - Aliquot your DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles. [1]
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Experimental Protocols

Protocol 1: Preparation of a **GSK180736A** Stock Solution in DMSO

- **Equilibrate:** Allow the vial of lyophilized **GSK180736A** to reach room temperature before opening to prevent condensation of moisture.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- **Dissolution:** Vortex the vial for several minutes. If the compound is not fully dissolved, sonicate the vial in a water bath for 10-15 minutes. Gentle warming to 37°C for 5-10 minutes can also be applied.
- **Visual Inspection:** Ensure the solution is clear and free of any particulate matter.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C, protected from light.

Protocol 2: General Method for Assessing Solubility in Aqueous Buffers

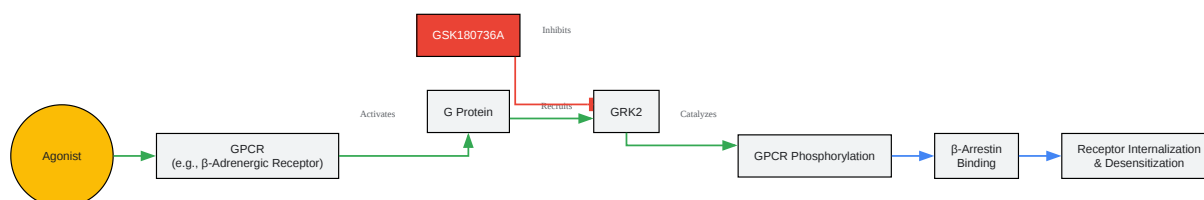
This protocol provides a way to estimate the kinetic solubility of **GSK180736A** in your specific aqueous medium.

- Prepare a high-concentration stock solution of **GSK180736A** in DMSO (e.g., 10 mM).
- Perform serial dilutions of the DMSO stock in DMSO to create a range of concentrations.
- Add a small, fixed volume of each DMSO concentration to your aqueous buffer of interest (e.g., PBS or cell culture medium) in a 96-well plate. The final DMSO concentration should be kept constant and low (e.g., 1%).
- Mix and Incubate: Mix the plate on a shaker for a few minutes and then let it incubate at room temperature for 1-2 hours.
- Observe for Precipitation: Visually inspect each well for signs of precipitation or cloudiness. The highest concentration that remains clear is an estimation of the kinetic solubility in that specific medium. For a more quantitative analysis, a nephelometer can be used to measure light scattering.[1]

Mandatory Visualizations

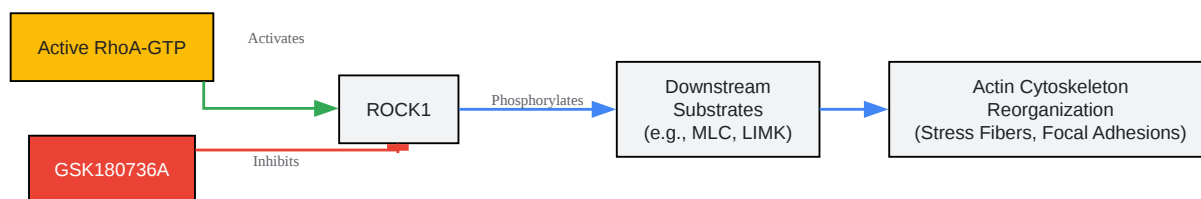
Signaling Pathways

GSK180736A is known to inhibit GRK2 and ROCK1. The following diagrams illustrate the simplified signaling pathways involving these kinases.



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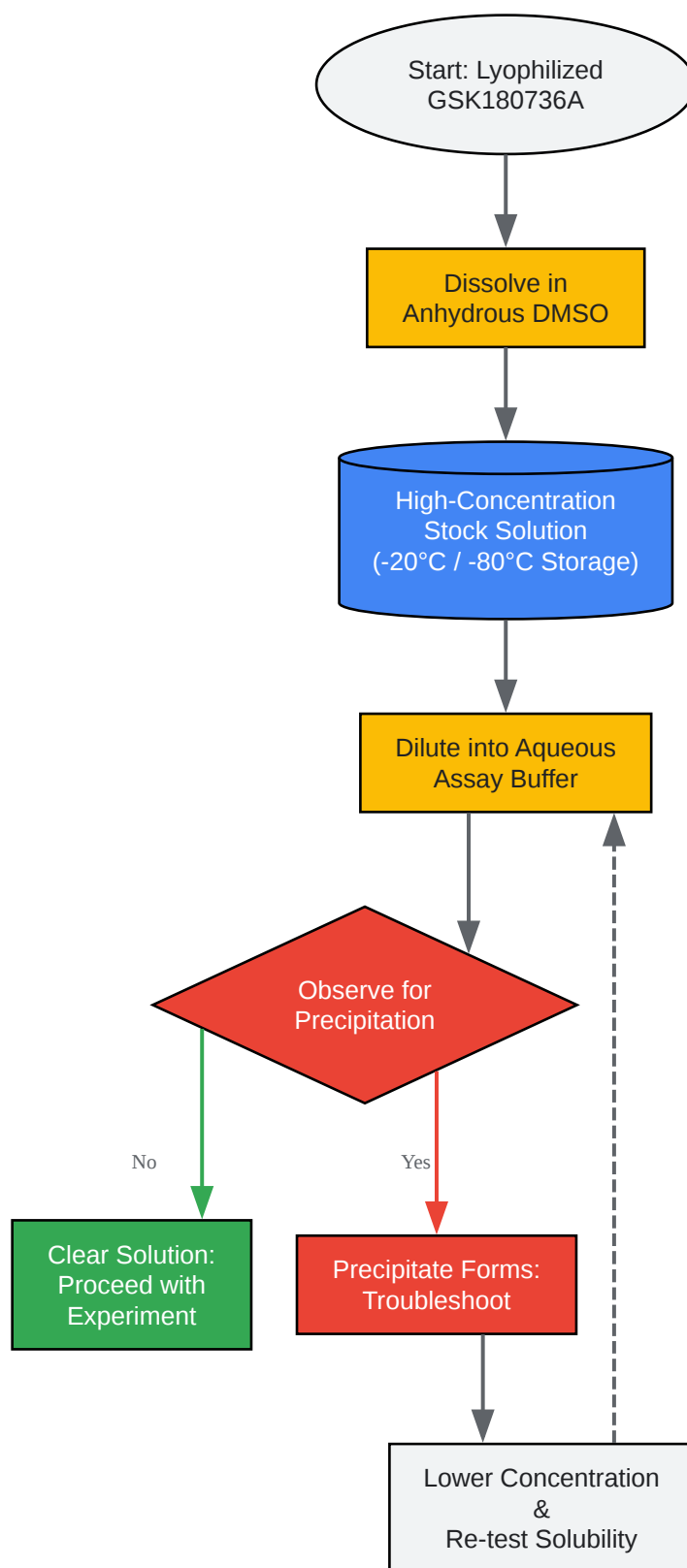
Caption: Simplified GRK2 signaling pathway and the inhibitory action of **GSK180736A**.



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Caption: Simplified ROCK1 signaling pathway and the inhibitory action of **GSK180736A**.

Experimental Workflow



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Caption: Workflow for preparing and troubleshooting **GSK180736A** working solutions.

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